

Technical Support Center: Managing SLES Viscosity for Automated Liquid Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium lauryl ether sulfate

Cat. No.: B010118

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential information for managing **Sodium Lauryl Ether Sulfate** (SLES) viscosity in automated liquid handling systems. Find answers to frequently asked questions and detailed troubleshooting steps to resolve common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is SLES and why is its viscosity a challenge for automated systems?

Sodium Lauryl Ether Sulfate (SLES) is an anionic surfactant and a common ingredient in cleaning and hygiene products due to its excellent foaming and cleansing properties.^{[1][2]} SLES is typically supplied in a concentrated form (around 70%), which is a highly viscous gel that is difficult to handle and pump.^{[3][4]} For use in automated liquid handling systems, it must be diluted, as its viscosity changes dramatically and non-linearly with concentration.^{[5][6]} Handling highly viscous liquids can lead to errors in automated systems, such as inaccurate dispensing, sample carryover, and air bubble formation, compromising experimental results.^{[7][8][9]}

Q2: How does SLES concentration affect its viscosity?

The relationship between SLES concentration and viscosity is not linear. Concentrated SLES (e.g., 70%) is a thick, gel-like substance.^[1] As it is diluted, the viscosity increases significantly before peaking and then decreasing rapidly at concentrations below 27-28%.^[3] This is why

most applications require dilution to a concentration of 28% or lower to achieve a manageable, liquid form suitable for processing and automated handling.[\[1\]](#)[\[5\]](#)[\[10\]](#)

Q3: What is the recommended SLES concentration for use in automated liquid handling systems?

For most manufacturing and experimental processes, SLES should be diluted to a concentration below 27%. A common target concentration is 28% or slightly less, which transforms the viscous gel into a less viscous, pourable liquid.[\[1\]](#)[\[5\]](#) At 28% active matter, the viscosity is typically a minimum of 3500 cps, which is still significant but manageable with optimized liquid handler settings.[\[10\]](#)

Q4: What factors other than concentration can influence SLES viscosity?

Several factors can alter the viscosity of SLES solutions:

- **Temperature:** Higher temperatures generally decrease the viscosity of liquids, which can affect dispensing accuracy.[\[11\]](#)[\[12\]](#) It is crucial to maintain a consistent temperature for your reagents.
- **Additives (Salts & Co-surfactants):** The addition of electrolytes (like NaCl) and other surfactants (amides, betaines) strongly affects the viscosity of SLES solutions.[\[13\]](#)[\[14\]](#)[\[15\]](#) This "salt curve" effect can be used to either thicken or thin the formulation.[\[15\]](#)[\[16\]](#)
- **Aeration:** Introducing air during mixing and handling can increase the solution's viscosity.[\[1\]](#)

SLES Viscosity and Concentration Data

The following table summarizes the relationship between SLES concentration and its physical state, which is critical for planning dilution and liquid handling protocols.

Concentration Range	Typical Viscosity	Physical State & Handling Notes
~70%	Very High (>90,000 cP)	Highly viscous gel, difficult to pump and handle.[1][6]
>28% to <70%	Extremely High	Viscosity peaks in this range, making it unmanageable for most systems.[17]
~28%	High (Min. 3500 cps)[10]	A translucent, less viscous liquid suitable for automated handling with optimized settings.[1][5]
<27%	Rapidly Decreasing	The solution becomes significantly less viscous and easier to handle.

Troubleshooting Guide for SLES Handling

This section addresses specific issues you may encounter when using SLES solutions with automated liquid handlers.

Q5: My system is aspirating air bubbles or dispensing inconsistently. What should I do?

Air aspiration and inconsistent volumes are common when handling viscous liquids like SLES. [9] The primary cause is using liquid class settings optimized for aqueous solutions.

Solution: Adjust your liquid handler's pipetting parameters. A slower, more controlled process is necessary.

- **Reduce Aspiration/Dispense Speed:** Lower the flow rate to as little as one-tenth of the default speed for water.[18] For highly viscous liquids, speeds of 5-10 $\mu\text{L/s}$ are recommended.[7]
- **Introduce Delays:** Implement delays after aspiration and dispense steps (e.g., 500-2000 ms after aspiration, ≥ 200 ms after dispense) to allow the viscous liquid to settle fully in the tip.[7]

[18]

- Optimize Immersion Depth: Maintain a consistent tip depth of 2-3 mm below the liquid surface during aspiration to prevent drawing in air as the volume in the reservoir decreases.

[19]

- Use Reverse Pipetting: Program the system to aspirate more volume than needed and then dispense the target volume. The excess is discarded. This technique is highly suitable for viscous liquids.[8][19]

Q6: The dispensed volume is inaccurate and lacks precision. How can I improve performance?

Accuracy and precision are critical for reproducible results.[20][21][22] With viscous liquids, the standard liquid handler settings often fail to deliver the correct volume.[23]

Solution: Beyond adjusting speeds and delays, consider the following:

- Liquid Class Optimization: Create a dedicated liquid class for your SLES solution. Use the settings in the table below as a starting point and optimize based on gravimetric or photometric performance verification checks.[9]
- Tip Selection: Use appropriate pipette tips. High-quality tips with a good fit and low electrostatic properties can prevent liquid from sticking to the tip walls.[18] For very thick fluids, a tapered tip may allow for faster dispensing.[11]
- Adjust Air Gaps: Modify the trailing and leading air gaps to prevent liquid from dripping out of the tip during transit and to ensure a complete dispense.[7][24]

Table: Recommended Starting Parameters for Viscous Liquids

Parameter	Recommended Setting	Rationale
Aspiration Speed	5 - 10 $\mu\text{L/s}$ [7]	Prevents air aspiration and ensures the liquid column remains stable.
Dispense Speed	5 - 10 $\mu\text{L/s}$ [7]	Allows the liquid to detach cleanly from the tip wall.
Delay After Aspiration	500 - 2000 ms [7]	Allows the viscous liquid to fully move up into the tip and equilibrate.
Delay After Dispense	200 - 1000 ms [7]	Ensures all liquid has exited the tip before withdrawal.
Tip Withdrawal Speed	Slow (e.g., 1-5 mm/s) [7] [18]	Prevents the formation of droplets or threads on the outside of the tip.
Pipetting Mode	Reverse Pipetting [19]	Compensates for the film of liquid that remains inside the tip after dispensing.
Blowout	Slower rate or increased volume [9] [18]	Helps to expel any "sticky" liquid remaining in the tip orifice.

Q7: I'm observing sample carryover and dripping tips. What is the cause and how can it be prevented?

Droplets clinging to the outside of the pipette tip can cause contamination and inaccurate transfers.[\[19\]](#) This is often caused by high surface tension and viscosity, combined with fast tip withdrawal speeds.

Solution:

- **Slow Tip Withdrawal:** Withdraw the tip from the liquid at a very slow speed (e.g., 1-5 mm/s). [\[7\]](#)[\[18\]](#) This allows the liquid thread to break cleanly at the surface.

- Use Touch Dispense: Program the system to touch the tip to the wall of the destination well or vessel during the dispense step. This helps detach any remaining liquid from the tip orifice.[\[18\]](#)
- Check for Leaks: Ensure there are no leaks in the pipetting head or tubing, as this can also cause dripping.[\[24\]](#)

Experimental Protocols

Protocol 1: SLES Dilution from 70% to 28%

This protocol describes the standard method for diluting concentrated SLES to a working concentration suitable for automated handling.

Methodology:

- Determine Required Volumes: Use the mass balance equation to calculate the amount of diluent (typically deionized water) needed. The formula is: $V1 * C1 = V2 * C2$, where:
 - $V1$ = Volume of concentrated SLES
 - $C1$ = Concentration of SLES (70%)
 - $V2$ = Final volume ($V1$ + Volume of diluent)
 - $C2$ = Target concentration (28%)
 - Example: To dilute 100 mL of 70% SLES to 28%, you will need 150 mL of water.[\[1\]](#)
- Charge Vessel with Water: Add the calculated volume of deionized water to a suitable mixing vessel.[\[25\]](#)
- Initiate Mixing: Start a high-shear mixer or a standard agitator. To avoid increasing viscosity due to aeration, the return pipeline for recirculation should be below the liquid level.[\[1\]](#)[\[25\]](#)
- Add Concentrated SLES: Slowly pump the 70% SLES into the water stream just before it enters the mixer.[\[25\]](#) This ensures immediate mixing and prevents the formation of undiluted globules.

- Mix to Homogeneity: Continue mixing until the solution is uniform. A high-shear in-line mixer on a recirculation basis is highly effective for quickly breaking down the gel structure.[\[1\]](#)[\[4\]](#)
- Verify Concentration (Optional): Use a conductivity or pH meter to confirm the final concentration if precise control is needed.[\[17\]](#)

Protocol 2: Optimizing a Liquid Class for SLES


This protocol provides a workflow for systematically tuning liquid handler parameters for a specific SLES solution.

Methodology:


- Create a New Liquid Class: In your liquid handler's software, copy an existing liquid class (e.g., for water) and rename it "SLES_28_percent".
- Initial Parameter Adjustment: Modify the settings based on the recommendations in the table above. Drastically reduce aspiration/dispense speeds, increase delays, and slow down tip withdrawal speeds.
- Perform Gravimetric Testing:
 - Program a method to dispense a set volume (e.g., 100 μ L) into a tared weigh boat on an analytical balance.
 - Run at least 10 replicates.
 - Calculate the actual dispensed volume using the density of your SLES solution.
 - Determine the accuracy (how close the mean volume is to the target) and precision (the coefficient of variation, or CV).[\[20\]](#)[\[21\]](#)
- Iterative Optimization:
 - If accuracy is low (e.g., under-delivering volume), slightly increase the pre-aspiration volume in reverse pipetting mode or adjust calibration offsets.

- If precision is poor (high CV), experiment with further reducing speeds or increasing delays to improve consistency.
- Continue to adjust one parameter at a time and repeat the gravimetric test until accuracy and precision are within your required specifications.
- Save Finalized Liquid Class: Once optimized, save the settings for future use with this specific SLES solution.


Visualizations



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yeserchem.com [yeserchem.com]
- 2. archemco.com [archemco.com]
- 3. Automated SLES Dilution Unit - INOXPA Case Study [inoxpaua.com]
- 4. SLES Dilution - Wahal Engineers [wahalengineers.com]
- 5. chemger.com [chemger.com]
- 6. tapflopumps.co.uk [tapflopumps.co.uk]
- 7. tecan.com [tecan.com]
- 8. aicompanies.com [aicompanies.com]
- 9. Successfully Maintaining Automated Liquid Handlers | Lab Manager [labmanager.com]
- 10. standardsurfachem.com [standardsurfachem.com]

- 11. assemblymag.com [assemblymag.com]
- 12. designetics.com [designetics.com]
- 13. researchgate.net [researchgate.net]
- 14. chemistryconnection.com [chemistryconnection.com]
- 15. EP0574086A2 - Alkyl sulfates as viscosity modifiers in anionic surfactant compositions - Google Patents [patents.google.com]
- 16. researchgate.net [researchgate.net]
- 17. SLES Dilution System - Mixing Equipment INOXPA [inoxpa.com]
- 18. youtube.com [youtube.com]
- 19. bioprocessintl.com [bioprocessintl.com]
- 20. Liquid Handling for Reproducible Science Post 1: Basics of Accuracy and Precision - FORMULATRIX® [formulatrix.com]
- 21. dispendix.com [dispendix.com]
- 22. festo.com [festo.com]
- 23. rdworldonline.com [rdworldonline.com]
- 24. aicompanies.com [aicompanies.com]
- 25. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Technical Support Center: Managing SLES Viscosity for Automated Liquid Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010118#managing-sles-viscosity-for-automated-liquid-handling-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com